

A Comprehensive Technical Guide to 4-Fluoro-3-methylanisole

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Compound of Interest

Compound Name: 4-Fluoro-3-methylanisole

Cat. No.: B1295314

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Fluoro-3-methylanisole**, a key chemical intermediate. The document details its chemical and physical properties, safety information, and potential applications, with a focus on data relevant to research and development.

Core Properties and Identification

4-Fluoro-3-methylanisole, also known as 1-fluoro-4-methoxy-2-methylbenzene, is an aromatic organic compound. Its unique substitution pattern makes it a valuable building block in the synthesis of more complex molecules.

Table 1: Chemical Identification

Identifier	Value
CAS Number	2338-54-7[1][2][3][4][5]
Molecular Formula	C ₈ H ₉ FO[2][3][4][5]
Linear Formula	FC ₆ H ₃ (CH ₃)OCH ₃ [1]
IUPAC Name	1-Fluoro-4-methoxy-2-methylbenzene
Synonyms	Benzene, 1-fluoro-4-methoxy-2-methyl-[2][3][5], 2-Fluoro-5-methoxytoluene[6]
MDL Number	MFCD00042293[1][2][4]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	140.15 g/mol [1]
Appearance	Colorless to light yellow liquid[7]
Boiling Point	174-175 °C at 762 mmHg[1][7]
Density	1.07 g/mL at 25 °C[1][7]
Refractive Index (n _{20/D})	1.492[1][7]
Flash Point	63 °C (145.4 °F) - closed cup[1]
Vapor Pressure	1.62 mmHg at 25°C[6]
LogP	2.14270[6]
Topological Polar Surface Area (TPSA)	9.23 Å²[2]

Safety and Handling

Proper handling of **4-Fluoro-3-methylanisole** is crucial in a laboratory setting. The following tables summarize its hazard classifications and necessary precautions.

Table 3: GHS Hazard Information

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Source:[1]

Table 4: GHS Hazard and Precautionary Statements

Code	Statement
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][8]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][8]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][8]

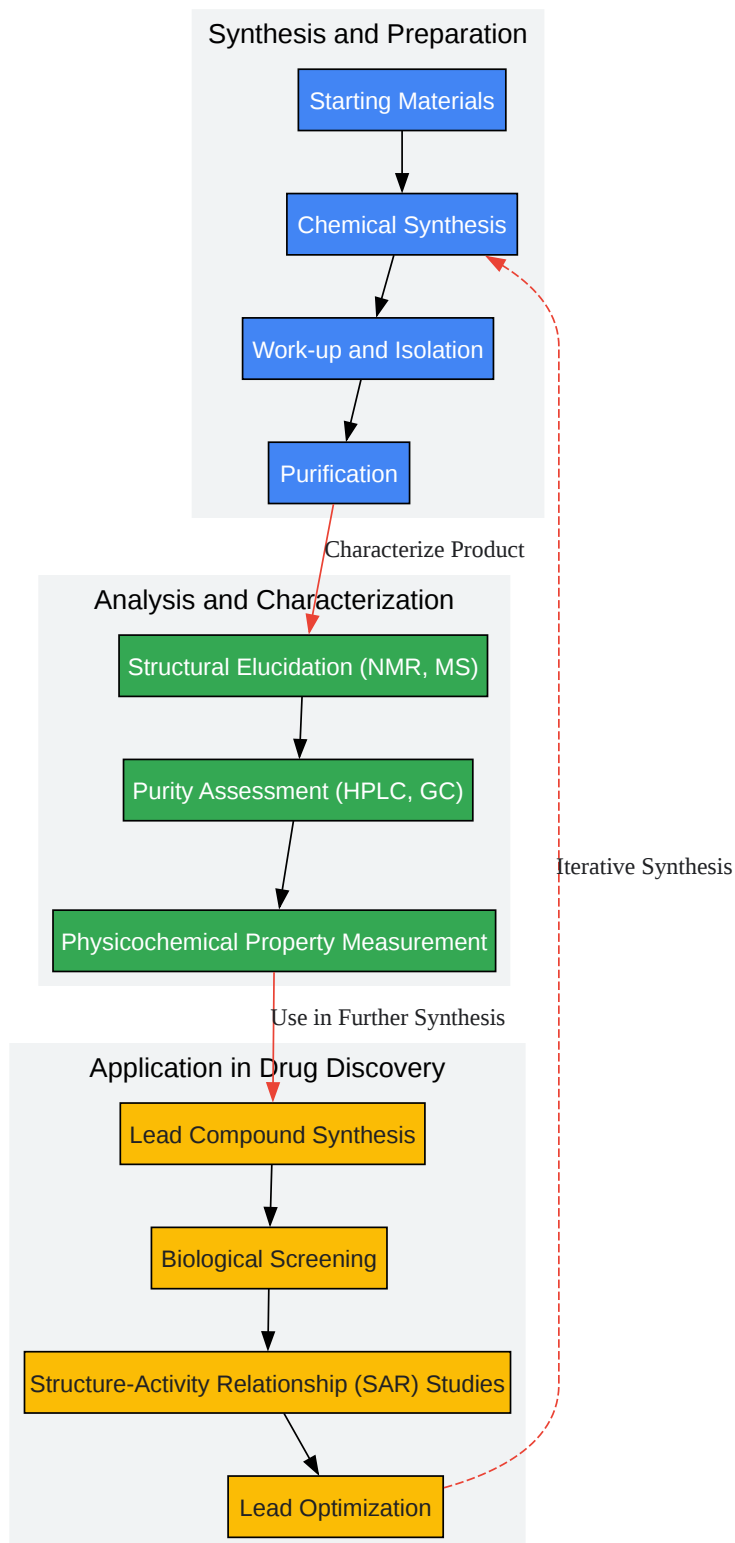
Role in Drug Discovery and Development

Fluorinated aromatic compounds, such as **4-Fluoro-3-methylanisole**, are of significant interest in medicinal chemistry. The introduction of fluorine can modulate a molecule's physicochemical properties, including lipophilicity, metabolic stability, and binding affinity.[9][10] While specific signaling pathways involving **4-Fluoro-3-methylanisole** are not extensively documented, its utility as a synthetic intermediate allows for its incorporation into a wide range of biologically

active molecules. For instance, fluoroanisole derivatives are used in the development of various therapeutic agents.[\[11\]](#)

The logical workflow for the utilization of a chemical intermediate like **4-Fluoro-3-methylanisole** in a research and development context is illustrated below.

Workflow for a Chemical Intermediate in R&D

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